

Technical Guide: Bzl-Phe-OMe·HCl in Peptidomimetic Enzyme Inhibitor Development

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Compound of Interest

Compound Name: *Bzl-phe-ome hcl*

CAS No.: 7703-09-5

Cat. No.: B613218

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Executive Summary

N-Benzyl-L-Phenylalanine Methyl Ester Hydrochloride (Bzl-Phe-OMe·HCl) represents a critical scaffold in the development of peptidomimetic enzyme inhibitors, specifically targeting serine proteases (e.g., Chymotrypsin-like enzymes) and metalloproteases (e.g., Carboxypeptidase A).

Unlike standard amino acid derivatives, the N-benzyl modification serves a dual purpose in medicinal chemistry:

- **Conformational Constraint:** It introduces steric bulk and alters the (phi) and (psi) torsion angles, restricting the flexibility of the peptide backbone.
- **Proteolytic Stability:** The N-alkylation removes the amide proton (NH), eliminating a key hydrogen bond donor often required for the catalytic mechanism of proteolytic enzymes, thereby rendering the bond resistant to hydrolysis.

This guide details the synthesis, characterization, and application of Bzl-Phe-OMe·HCl as a "warhead" precursor or structural probe in rational drug design.

Chemical Profile & Mechanism of Action

Physicochemical Properties

- Systematic Name: Methyl (2S)-2-(benzylamino)-3-phenylpropanoate hydrochloride
- Molecular Formula:
- Key Functionality: Secondary amine (N-benzyl), Methyl ester (C-terminus protection/activation).
- Solubility: Soluble in DCM, MeOH, DMSO; sparingly soluble in non-polar ethers.

Mechanistic Role in Inhibition

In the context of enzyme inhibition, Bzl-Phe-OMe acts as a Transition State Isostere Precursor.

- Substrate Mimicry: The Phenylalanine side chain (Phe) fits into the hydrophobic S1 pocket of chymotrypsin-like proteases.
- N-Alkylation Effect: In a standard peptide substrate, the backbone amide NH forms a hydrogen bond with the enzyme's backbone carbonyl (e.g., Ser-214 in Chymotrypsin). By replacing the H with a Benzyl group (Bzl):
 - The H-bond is abolished.
 - The bulky Benzyl group creates steric clash within the active site if the enzyme is not designed to accommodate it.
 - Result: The molecule binds but cannot be processed, acting as a competitive inhibitor or a stable scaffold for displaying other pharmacophores.

Experimental Protocol: Synthesis of Bzl-Phe-OMe·HCl

Objective: Synthesize N-benzyl-L-phenylalanine methyl ester via reductive amination, ensuring high enantiomeric purity.

Reagents & Materials

- L-Phenylalanine methyl ester hydrochloride (H-Phe-OMe·HCl)
- Benzaldehyde (Freshly distilled)
- Sodium Cyanoborohydride () or Sodium Triacetoxyborohydride ()
- Triethylamine ()
- Solvent: Methanol (anhydrous)
- Acid: 1M HCl in Dioxane or Diethyl Ether

Step-by-Step Methodology

Step 1: Free Base Preparation

- Dissolve 10 mmol H-Phe-OMe·HCl in 30 mL anhydrous Methanol.
- Add 10 mmol
dropwise at 0°C to liberate the amine. Stir for 15 min.

Step 2: Imine Formation

- Add 10.5 mmol Benzaldehyde (1.05 eq) to the solution.
- Add anhydrous
(2 g) to absorb water and drive the equilibrium toward the imine (Schiff base).

- Stir at Room Temperature (RT) for 2–4 hours. Monitor by TLC (disappearance of starting amine).

Step 3: Reductive Alkylation

- Cool the mixture to 0°C.

- Add 15 mmol

(1.5 eq) in small portions.

- Note:

is preferred over

to avoid reducing the aldehyde/ketone before imine formation.

- Allow to warm to RT and stir overnight (12h).

Step 4: Workup & Salt Formation

- Concentrate methanol under reduced pressure.

- Redissolve residue in Ethyl Acetate (EtOAc) and wash with saturated (2x) and Brine (1x).

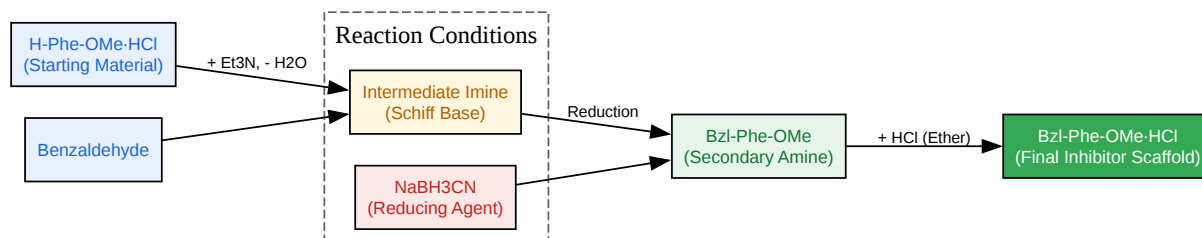
- Dry organic layer over

and evaporate.

- Salt Formation: Dissolve the crude oil in minimal dry Diethyl Ether. Add 1M HCl in Ether dropwise with vigorous stirring.
- Filter the white precipitate (Bzl-Phe-OMe·HCl) and recrystallize from MeOH/Ether.

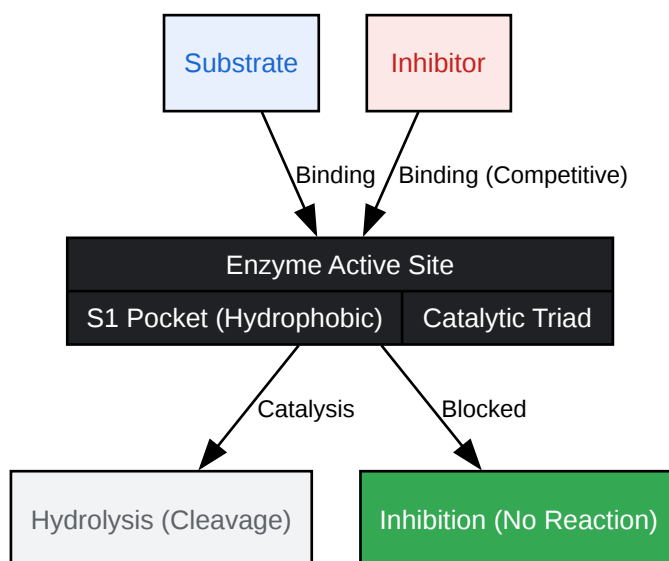
Visualization: Synthesis & Inhibition Logic

The following diagrams illustrate the synthesis pathway and the structural logic of using N-Benzyl modification to block protease activity.



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Caption: Figure 1. Reductive amination pathway for the synthesis of N-Benzyl-L-Phenylalanine Methyl Ester.



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Caption: Figure 2. Mechanistic comparison: Standard substrate vs. N-Benzyl inhibitor in the protease active site.

Analytical Data Summary

When characterizing Bzl-Phe-OMe·HCl, the following parameters are standard for quality control in drug development workflows.

Parameter	Expected Value/Range	Method of Verification
Appearance	White crystalline solid	Visual Inspection
Melting Point	154–156 °C	Capillary Melting Point Apparatus
Mass Spec (ESI)	(Free base)	LC-MS
¹ H NMR (DMSO-d ₆)	7.2-7.5 (m, 10H, Ar-H), 4.1 (m, 1H, -CH), 3.9 (s, 2H,)	400 MHz NMR
Purity	> 98%	HPLC (C18 column, Acetonitrile/Water)

Application in Inhibitor Design (SAR)

To utilize Bzl-Phe-OMe·HCl effectively, researchers must integrate it into a broader Structure-Activity Relationship (SAR) campaign.

Backbone Modification Strategy

The "Bzl" group serves as a probe for the S1' or S2 subsite of the enzyme.

- Optimization: If Bzl-Phe-OMe shows weak inhibition (in range), modify the benzyl ring.
 - Para-substitution (e.g., 4-Cl-Bzl) can probe the depth of the hydrophobic pocket.
 - Ortho-substitution can restrict rotation further, locking the bioactive conformation.

Incorporation into Peptides

To use as a building block for larger peptides (e.g., Ac-Ala-Ala-[Bzl-Phe]-Leu-NH₂):

- Hydrolysis: Convert Bzl-Phe-OMe to Bzl-Phe-OH using LiOH in THF/H₂O.
- Coupling: Use HATU or PyBOP. Note: N-alkylated amino acids are sterically hindered and difficult to couple. Use extended reaction times and stronger coupling agents.

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- To cite this document: BenchChem. [Technical Guide: Bzl-Phe-OMe·HCl in Peptidomimetic Enzyme Inhibitor Development]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b613218/docs#technical-guide-bzl-phe-ome-hcl-in-peptidomimetic-enzyme-inhibitor-development\]](https://www.benchchem.com/product/b613218/docs#technical-guide-bzl-phe-ome-hcl-in-peptidomimetic-enzyme-inhibitor-development)

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